

# UAN vs. Calcium Ammonium Nitrate: A Comparative Analysis of Nitrogen Source Efficacy

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## Compound of Interest

Compound Name: Urea ammonium nitrate

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An objective comparison of **Urea Ammonium Nitrate** (UAN) and Calcium Ammonium Nitrate (CAN) as nitrogen sources for optimal crop production and environmental stewardship, supported by experimental data and detailed methodologies.

The selection of an appropriate nitrogen fertilizer is a critical decision in modern agriculture, influencing not only crop yield and quality but also the environmental footprint of farming operations. Among the various nitrogen sources available, **Urea Ammonium Nitrate** (UAN) and Calcium Ammonium Nitrate (CAN) are two widely used options. This guide provides a detailed comparison of their efficacy, drawing upon experimental data to inform researchers, scientists, and agricultural professionals.

## Agronomic Performance and Crop Yield

Both UAN and CAN are effective sources of nitrogen, but their performance can vary based on crop type, soil conditions, and environmental factors. UAN is a liquid fertilizer solution containing three forms of nitrogen: urea, ammonium, and nitrate. This composition allows for a combination of rapid and more sustained nitrogen availability to the plant. CAN, a granular fertilizer, provides nitrogen in the readily available ammonium and nitrate forms and also supplies soluble calcium, which is beneficial for soil structure and plant health.

Experimental data often shows comparable, and at times superior, yields with CAN, particularly in certain conditions. For instance, some studies have indicated that at optimal nitrogen rates,

CAN can produce slightly higher yields compared to UAN. In a series of 55 field trials in Germany with winter cereals, CAN produced 2% more yield on average than urea, a primary component of UAN.[1] To achieve the same economic optimum, an additional 15 kg N/ha (a 7.1% increase) from urea was required.[1] Similarly, research in France demonstrated that ammonium nitrate, a component of both fertilizers but the primary one in CAN, produced 0.26 tonnes more yield in wheat compared to UAN at the optimal N rate.[1]

However, other studies have found no significant difference in annual grass yield between urea (a major component of UAN) and CAN.[2][3] It is important to note that the efficacy of UAN can be enhanced with the use of urease and nitrification inhibitors, which help to reduce nitrogen losses.

## Comparative Data on Crop Yield and Nitrogen Use Efficiency

Parameter	UAN	Calcium Ammonium Nitrate (CAN)	Key Findings	Source
Winter Cereal Yield	Lower yield at optimal N rates	2% higher yield on average	At optimal N rates, CAN demonstrated a yield advantage over urea-based fertilizers.	[1]
Additional N required for optimal yield	15% more N needed to reach economic optimum	-	Higher N application was needed for UAN to match the economic returns of ammonium nitrate.	[1]
Grass Yield (annual)	No significant difference	No significant difference	In temperate grassland studies, annual yields were comparable between urea and CAN.	[2][3]
Nitrogen Use Efficiency (NUE)	Generally lower without inhibitors	Generally higher	CAN often exhibits higher NUE due to lower volatilization losses and readily available nitrate.	[4][5][6][7]

## Environmental Impact: Nitrogen Loss Pathways

A critical aspect of fertilizer efficacy is the potential for nitrogen loss to the environment, which not only reduces nutrient availability to the crop but also contributes to air and water pollution. The primary pathways for nitrogen loss are ammonia volatilization, nitrate leaching, and nitrous oxide emissions.

## Ammonia Volatilization

Ammonia volatilization is a significant concern with urea-containing fertilizers like UAN, especially when they are surface-applied and not incorporated into the soil. The urea component of UAN is susceptible to enzymatic hydrolysis by urease, which converts it to ammonia gas. In contrast, CAN has a lower risk of ammonia volatilization because its nitrogen is in the ammonium and nitrate forms. Research has shown that ammonia emissions from liquid UAN are intermediate between granular urea and ammonium nitrate.[\[8\]](#) The use of a urease inhibitor with UAN can significantly reduce ammonia emissions by about 40%.[\[8\]](#)

## Nitrate Leaching

Nitrate is a highly mobile form of nitrogen in the soil and is susceptible to leaching, which can lead to groundwater contamination. Both UAN and CAN contain nitrate, making them susceptible to leaching. However, some studies suggest that UAN may lead to greater nitrate leaching compared to other nitrogen sources. One study found that significantly more nitrogen was leached from soil applied with UAN compared to ammonium nitrate.[\[9\]](#) Another study also reported higher nitrate leaching in plots treated with 28% UAN compared to other liquid nitrogen fertilizers.[\[10\]](#)

## Nitrous Oxide Emissions

Nitrous oxide ( $\text{N}_2\text{O}$ ) is a potent greenhouse gas, and agricultural soils are a major source of its emission, primarily through the microbial processes of nitrification and denitrification. Studies comparing  $\text{N}_2\text{O}$  emissions from different nitrogen fertilizers have shown that nitrate-containing fertilizers like CAN tend to have higher emissions than urea-based fertilizers.[\[11\]](#)[\[12\]](#) One study reported that the direct  $\text{N}_2\text{O}$  emission factor from CAN averaged 1.49% across several sites, while the emission factor for urea was significantly lower at 0.25%.[\[11\]](#)[\[12\]](#) Another comprehensive analysis found that CAN and ammonium nitrate are the largest emitting fertilizer types in temperate climates.[\[13\]](#)

## Comparative Data on Environmental Losses

Nitrogen Loss Pathway	UAN	Calcium Ammonium Nitrate (CAN)	Key Findings	Source
Ammonia Volatilization	Higher potential for loss	Lower potential for loss	The urea component of UAN increases volatilization risk, which can be mitigated with urease inhibitors.	[8]
Nitrate Leaching	Higher potential for loss	Lower potential for loss compared to UAN	Studies indicate UAN can lead to greater nitrate leaching than ammonium nitrate.	[9][10]
Nitrous Oxide (N <sub>2</sub> O) Emissions	Lower potential for emissions	Higher potential for emissions	Nitrate-containing fertilizers like CAN generally have higher N <sub>2</sub> O emission factors.	[11][12][13]

## Experimental Protocols

To ensure the accuracy and reproducibility of the findings presented, it is essential to understand the methodologies employed in these comparative studies.

### Measurement of Ammonia Volatilization

A common method for measuring ammonia volatilization in the field involves the use of passive dosimeters within a semi-open static chamber.

- **Chamber Preparation:** Open-bottomed chambers (e.g., plastic buckets with holes drilled in the top and sides) are placed over the fertilized soil surface.[\[14\]](#)
- **Dosimeter Placement:** A passive dosimeter tube, which captures ammonia gas, is placed inside the chamber.[\[14\]](#)[\[15\]](#)
- **Data Collection:** The dosimeter is read at regular intervals (e.g., daily or every few days) for a period of 14 to 28 days following fertilizer application.[\[14\]](#)[\[15\]](#) The change in the dosimeter reading indicates the amount of ammonia captured.
- **Calculation of Flux:** The ammonia loss is calculated based on the change in dosimeter readings over time, in conjunction with wind speed data.[\[15\]](#)

## Quantification of Nitrous Oxide Emissions

The closed static chamber method is a standard technique for measuring N<sub>2</sub>O emissions from soil.

- **Chamber Installation:** Opaque, vented chambers are inserted into the soil in the experimental plots.
- **Gas Sampling:** At regular intervals after fertilizer application, the chambers are closed, and gas samples are collected from the chamber headspace at specific time points (e.g., 0, 20, 40, and 60 minutes) using a syringe.
- **Gas Analysis:** The concentration of N<sub>2</sub>O in the collected gas samples is determined using a gas chromatograph.
- **Flux Calculation:** The N<sub>2</sub>O flux is calculated from the rate of increase in N<sub>2</sub>O concentration inside the chamber over time. The cumulative N<sub>2</sub>O emissions are then determined by integrating the flux rates over the measurement period.[\[16\]](#)[\[17\]](#)

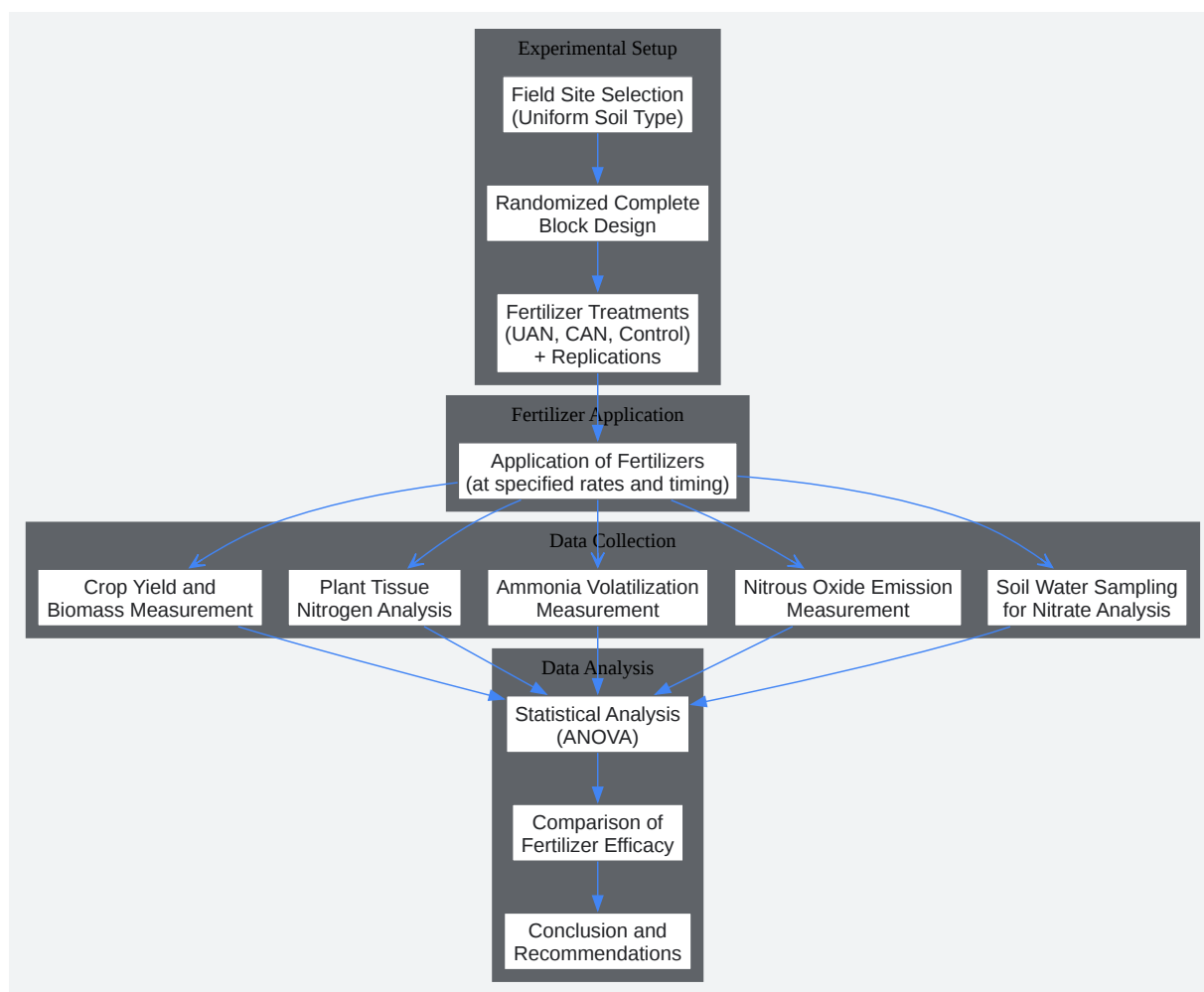
## Signaling Pathways and Experimental Workflows

To visualize the complex processes involved in nitrogen utilization by plants, a diagram of the nitrogen uptake and assimilation pathway is provided below. This is followed by a diagram illustrating a typical experimental workflow for comparing nitrogen fertilizer efficacy.



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Caption: Plant Nitrogen Uptake and Assimilation Pathway.



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Caption: Workflow for Comparing N Fertilizer Efficacy.



## Conclusion

The choice between UAN and CAN as a nitrogen source involves a trade-off between agronomic benefits and environmental impacts. CAN often demonstrates a slight yield advantage and lower ammonia volatilization risk. However, it is associated with a higher potential for nitrous oxide emissions. UAN, while having a higher risk of ammonia volatilization (which can be mitigated with inhibitors), generally shows lower nitrous oxide emissions. The potential for nitrate leaching is a concern for both fertilizers, with some evidence suggesting a higher risk with UAN.

Ultimately, the optimal choice will depend on specific field conditions, crop requirements, environmental regulations, and economic considerations. For researchers and agricultural professionals, a thorough understanding of the comparative efficacy and environmental trade-offs of these nitrogen sources is crucial for developing sustainable and productive agricultural systems.

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